"2-(1-isothiocyanatoethyl)oxolane structural analysis"

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Compound of Interest

Compound Name:	*2-(1-Isothiocyanatoethyl)oxolane*
CAS No.:	*1153129-43-1*
Cat. No.:	*B1518048*

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An In-Depth Technical Guide to the Structural Analysis of **2-(1-isothiocyanatoethyl)oxolane**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive framework for the structural elucidation of **2-(1-isothiocyanatoethyl)oxolane**, a molecule of interest for its potential applications in medicinal chemistry and drug development. The isothiocyanate functional group is a well-known pharmacophore, and its attachment to a chiral oxolane scaffold presents a unique structural challenge.[1][2][3] This document outlines a multi-technique analytical approach, integrating spectroscopic and chromatographic methods to unambiguously determine the molecule's constitution, connectivity, and stereochemistry. The protocols and rationale described herein are designed to provide researchers, scientists, and drug development professionals with a robust and self-validating workflow for the characterization of this and similar novel chemical entities.

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Introduction: The Significance of 2-(1-isothiocyanatoethyl)oxolane

Isothiocyanates (ITCs) are a class of naturally occurring and synthetic compounds renowned for their diverse biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1][2][3][4] The electrophilic isothiocyanate group (-N=C=S) is highly reactive and can modulate various cellular pathways, making it a valuable functional group in drug design.[1] The oxolane (tetrahydrofuran) ring, a common motif in natural products and pharmaceuticals, imparts favorable pharmacokinetic properties such as increased solubility and metabolic stability.[5][6] The combination of these two moieties in **2-(1-isothiocyanatoethyl)oxolane**, with its inherent chirality, suggests a potential for novel therapeutic applications. A thorough structural characterization is the foundational step in understanding its structure-activity relationship (SAR) and advancing its development.

Molecular Profile:

Property	Value	Source
Chemical Name	2-(1-isothiocyanatoethyl)oxolane	[7]
Synonym	2-(1-isothiocyanatoethyl)tetrahydrofuran	
CAS Number	1153129-43-1	[7]
Molecular Formula	C7H11NOS	[7]
Molecular Weight	157.23 g/mol	[7]
Chiral Center	Yes, at the ethyl carbon attached to the oxolane ring	

The Analytical Workflow: A Multi-faceted Approach

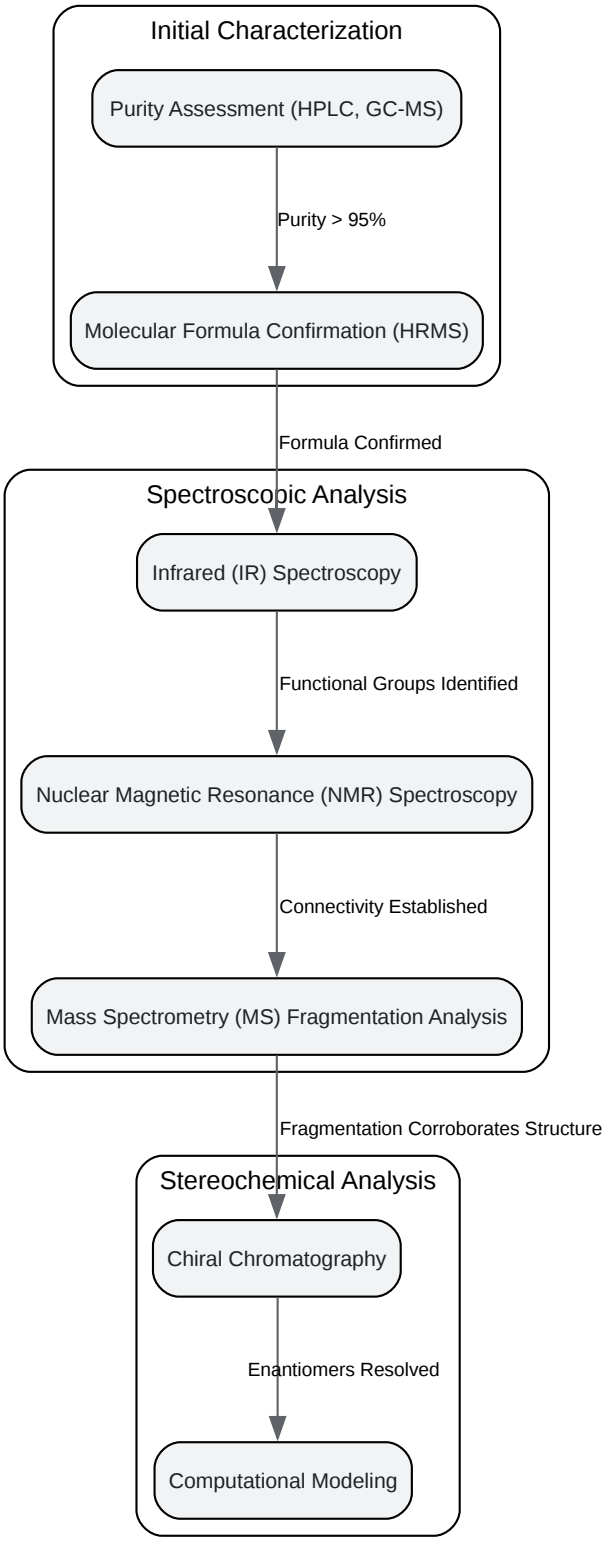
The structural elucidation of **2-(1-isothiocyanatoethyl)oxolane** necessitates a synergistic application of multiple analytical techniques. Each method provides a unique piece of the

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structural puzzle, and their combined interpretation leads to a confident assignment. The proposed workflow is designed to be logical and efficient, starting with preliminary characterization and progressing to detailed structural and stereochemical analysis.

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Workflow for Structural Elucidation of 2-(1-isothiocyanatoethyl)oxolane



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Caption: A logical workflow for the comprehensive structural analysis of **2-(1-isothiocyanatoethyl)oxolane**.

Purity and Molecular Formula Determination

Prior to in-depth structural analysis, establishing the purity and confirming the molecular formula of the sample is paramount.

Chromatographic Purity Assessment

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the primary techniques for assessing sample purity.[8][9] Given the volatility of many isothiocyanates, GC-MS is often a suitable choice.[9]

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a 1 mg/mL solution of **2-(1-isothiocyanatoethyl)oxolane** in a volatile solvent such as dichloromethane or ethyl acetate.
- Injection: Inject 1 µL of the sample into the GC-MS system.
- Chromatographic Conditions:
  - Column: A non-polar capillary column (e.g., 5% phenyl-methylpolysiloxane).[9]
  - Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min.[9]
  - Carrier Gas: Helium at a constant flow rate.[9]
- Mass Spectrometry Conditions:
  - Ionization: Electron Ionization (EI) at 70 eV.[9]
  - Mass Range: Scan from m/z 35 to 300.[9]
- Data Analysis: The purity is determined by the percentage area of the main peak in the total ion chromatogram (TIC).

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High-Resolution Mass Spectrometry (HRMS)

HRMS provides a highly accurate mass measurement, which is used to confirm the elemental composition of the molecule.

Experimental Protocol: ESI-HRMS

- Sample Preparation: Prepare a dilute solution (e.g., 10 µg/mL) of the compound in a solvent compatible with electrospray ionization (ESI), such as acetonitrile or methanol.
- Infusion: Infuse the sample directly into the ESI source of a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Data Acquisition: Acquire the mass spectrum in positive ion mode.
- Data Analysis: Compare the experimentally measured exact mass of the molecular ion ($[M+H]^+$ or $[M+Na]^+$) with the theoretically calculated mass for C7H11NOS. The mass difference should be within 5 ppm.

Spectroscopic Elucidation of the Molecular Structure

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and non-destructive technique for identifying the functional groups present in a molecule.[10][11] For **2-(1-isothiocyanatoethyl)oxolane**, the most characteristic absorption will be from the isothiocyanate group.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
~2100-2200	Strong, Sharp	Asymmetric N=C=S stretch
~2900-3000	Medium-Strong	C-H stretch (aliphatic)
~1050-1150	Strong	C-O-C stretch (ether)

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The presence of a strong, sharp peak in the 2100-2200 cm^{-1} region is highly indicative of the isothiocyanate functionality.[12]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Place a small drop of the neat liquid sample directly onto the ATR crystal.
- Record the spectrum over the range of 4000-400 cm^{-1}.
- Clean the crystal thoroughly with an appropriate solvent (e.g., isopropanol) after analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Connectivity

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of a molecule. A combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments will be required for a complete structural assignment.

Expected ^{1}H and ^{13}C NMR Chemical Shifts:

The following table provides predicted chemical shifts based on the analysis of similar oxolane and isothiocyanate-containing structures.[13][14][15]

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Atom Position	Predicted ^{1}H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)
Oxolane Ring		
C2-H	~3.8-4.2	~75-80
C3-H_2	~1.8-2.1	~25-30
C4-H_2	~1.8-2.1	~25-30
C5-H_2	~3.6-3.9	~65-70
Ethyl Side Chain		
C1'-H	~3.5-3.9	~50-55
C2'-H_3	~1.4-1.7	~15-20
Isothiocyanate		
-N=C=S	-	~125-135 (often broad)

Note: The ^{13}C signal for the isothiocyanate carbon can be very broad and difficult to observe due to quadrupolar relaxation of the adjacent nitrogen atom and the molecule's conformational flexibility.[16]

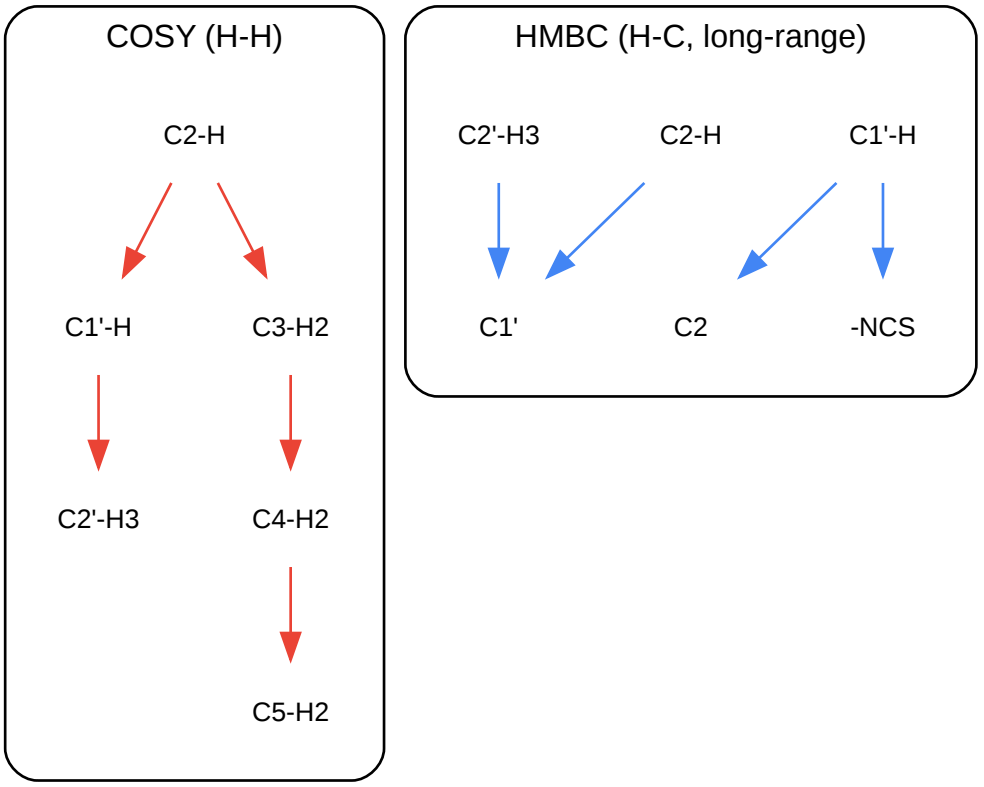
Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6 mL of a deuterated solvent (e.g., $CDCl_3$).[17][18]
- 1D NMR: Acquire ^{1}H and $^{13}C\{^{1}H\}$ spectra.
- 2D NMR:
  - COSY (Correlation Spectroscopy): To establish ^{1}H-^{1}H spin-spin coupling networks.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^{1}H and ^{13}C atoms.

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- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) ^{1}H-^{13}C correlations, which are crucial for connecting the oxolane ring to the isothiocyanatoethyl side chain.

Key NMR Correlations for Structural Confirmation



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Caption: Expected COSY and HMBC correlations for **2-(1-isothiocyanatoethyl)oxolane**.

Mass Spectrometry (MS): Corroborating the Structure through Fragmentation

The fragmentation pattern observed in the mass spectrum provides further evidence for the proposed structure.[19]

Expected Fragmentation Pattern (Electron Ionization):

- Molecular Ion (M^+): A peak corresponding to the molecular weight (m/z 157) may be observed, though it might be weak.

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- Loss of the isothiocyanate group: Fragmentation leading to the loss of the -NCS group (m/z 99).
- Cleavage of the side chain: A peak at m/z 71 corresponding to the oxolanylmethyl cation.
- Characteristic isothiocyanate fragments: Alkyl isothiocyanates often show a characteristic peak at m/z 72, corresponding to $[CH_2NCS]^+$.[19]

Stereochemical Determination

The presence of a chiral center at the carbon atom connecting the oxolane ring and the isothiocyanate group means that **2-(1-isothiocyanatoethyl)oxolane** can exist as a pair of enantiomers (R and S). Distinguishing between these enantiomers is crucial, as they may exhibit different biological activities.

Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is a powerful technique for separating enantiomers.[20] This is achieved by using a chiral stationary phase (CSP) that interacts differently with each enantiomer, leading to different retention times.

Experimental Protocol: Chiral HPLC

- Column Selection: Screen a variety of chiral stationary phases (e.g., polysaccharide-based columns like CHIRALPAK®).[20]
- Mobile Phase Optimization: Begin with a mixture of n-hexane and a polar modifier like isopropanol or ethanol. Adjust the ratio to achieve optimal separation.
- Analysis: Inject the racemic mixture of **2-(1-isothiocyanatoethyl)oxolane** and monitor the elution profile with a UV detector. The presence of two well-resolved peaks indicates successful enantiomeric separation.

Computational Modeling

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In conjunction with experimental data, computational modeling can help in assigning the absolute configuration of the enantiomers.[21][22][23] Techniques such as calculating the theoretical circular dichroism (CD) spectrum for each enantiomer and comparing it with an experimentally obtained spectrum can be used for absolute configuration assignment.

Conclusion

The structural analysis of **2-(1-isothiocyanatoethyl)oxolane** is a comprehensive process that relies on the convergence of evidence from multiple analytical techniques. The workflow presented in this guide, from initial purity assessment and molecular formula confirmation to detailed spectroscopic and stereochemical analysis, provides a robust framework for the unambiguous characterization of this novel molecule. By following these self-validating protocols, researchers can confidently establish the structure of **2-(1-isothiocyanatoethyl)oxolane**, a critical step in unlocking its full potential in drug discovery and development.

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